

2-(4-Bromophenoxy)benzyl bromide: Technical Guide & Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-(Bromomethyl)-2-(4-bromophenoxy)benzene*

CAS No.: 74744-80-2

Cat. No.: B2373208

[Get Quote](#)

Identity & Nomenclature

This compound serves as a bifunctional building block, featuring a reactive benzylic bromide for nucleophilic substitution and an aryl bromide for cross-coupling reactions.

Parameter	Details
IUPAC Name	1-(Bromomethyl)-2-(4-bromophenoxy)benzene
Common Name	2-(4-Bromophenoxy)benzyl bromide
CAS Number	74744-80-2
Molecular Formula	C ₁₃ H ₁₀ Br ₂ O
Molecular Weight	342.03 g/mol
SMILES	<chem>BrCc1ccccc1Oc2ccc(Br)cc2</chem>
Key Synonyms	4'-Bromo-2-(bromomethyl)diphenyl ether; ,4'-Dibromo-o-tolyl phenyl ether

Chemical Structure & Properties

The molecule consists of a central diphenyl ether scaffold. The ortho-positioning of the bromomethyl group relative to the ether linkage is structurally significant, often mimicking the bioactive conformation found in Strobilurin fungicides (e.g., Metominostrobin) and certain Pyrethroid scaffolds.

Physical Properties[1]

- Appearance: White to off-white crystalline solid (or viscous oil if impure).
- Melting Point: 56–58 °C (typical for pure crystalline benzyl bromides of this weight).
- Solubility: Soluble in DCM, THF, Ethyl Acetate, and Toluene; insoluble in water.
- Reactivity Profile:
 - Benzylic Bromide: Highly reactive toward nucleophiles (amines, alkoxides, thiols) via mechanisms.
 - Aryl Bromide: Stable under standard conditions but reactive in Pd-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

Synthesis & Manufacturing

The synthesis typically follows a two-step convergent route starting from commercially available *o*-cresol and 1,4-dibromobenzene.

Step 1: Ullmann Ether Synthesis

Objective: Formation of the diphenyl ether linkage.

- Reagents: *o*-Cresol, 1,4-Dibromobenzene,

(catalyst),

(base), DMSO or DMF.
- Conditions: 110–130 °C, inert atmosphere ().
- Mechanism: Copper-catalyzed nucleophilic aromatic substitution (-like).
- Product: 1-Methyl-2-(4-bromophenoxy)benzene (Intermediate A).

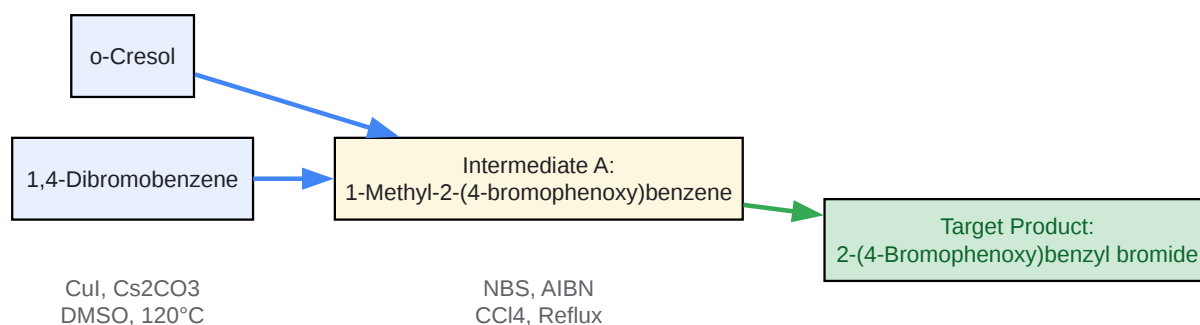
Step 2: Radical Bromination (Wohl-Ziegler)

Objective: Functionalization of the benzylic methyl group.

- Reagents: Intermediate A, N-Bromosuccinimide (NBS), AIBN or Benzoyl Peroxide (initiator),

or Chlorobenzene.
- Conditions: Reflux (80 °C) under light irradiation or thermal initiation.
- Purification: Recrystallization from Hexane/EtOAc to remove succinimide byproducts.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Two-step synthetic route via Ullmann coupling followed by radical bromination.

Applications in Drug & Agrochemical Development

This compound is a versatile "lynchpin" intermediate. Its dual reactivity allows it to serve as a core scaffold for diverse bioactive libraries.

A. Agrochemicals (Strobilurins & Pyrethroids)

The 2-phenoxybenzyl moiety is a privileged structure in agrochemistry.

- **Strobilurin Fungicides:** The target compound is a structural analog for the synthesis of Metominostrobin and Kresoxim-methyl derivatives. The benzylic bromide reacts with oxime or acrylate nucleophiles to attach the pharmacophore "tail."
- **Mechanism:** These derivatives inhibit mitochondrial respiration by blocking the Q_o site of the cytochrome bc₁ complex.

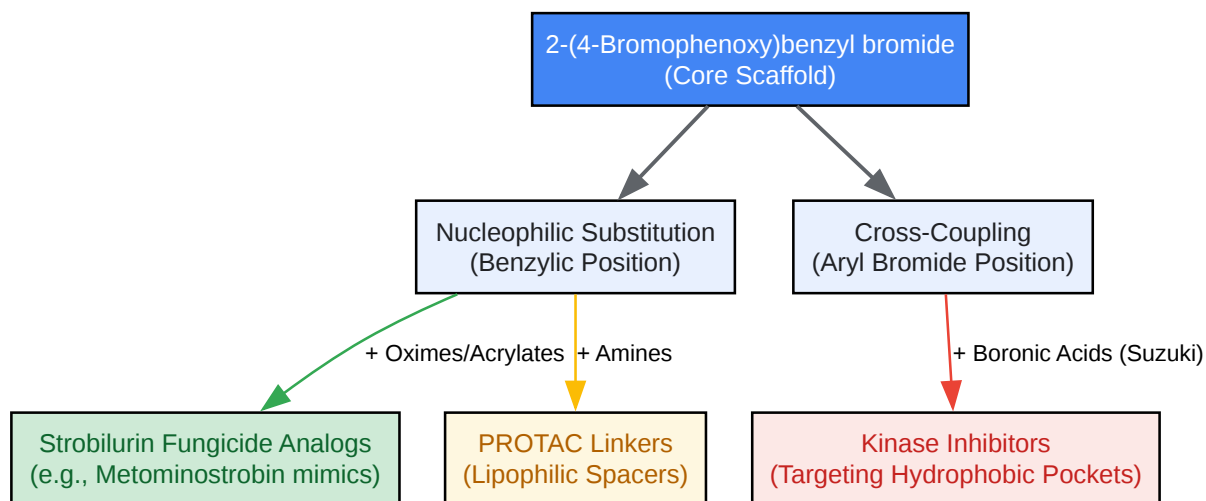
B. Medicinal Chemistry (Kinase Inhibitors)

In drug discovery, the diphenyl ether scaffold is often used to position substituents in a specific spatial arrangement to fit hydrophobic pockets of enzymes.

- **Kinase Inhibitors:** The "4-bromo" group allows for the late-stage introduction of solubilizing groups (e.g., piperazines via Buchwald coupling) or heteroaryl rings (via Suzuki coupling) to target kinases like B-RAF or EGFR.

- Lipophilic Spacers: Used to link two pharmacophores in PROTACs (Proteolysis Targeting Chimeras) or bivalent ligands.

Reactivity & Application Map



[Click to download full resolution via product page](#)

Caption: Divergent synthesis pathways utilizing the benzylic and aryl bromide handles.

Safety & Handling Protocols

Warning: Benzylic bromides are potent lachrymators (tear gas agents) and skin irritants.

Hazard Class	Precautionary Measure
Lachrymator	Handle only in a functioning fume hood. Wear goggles and a face shield.
Corrosive	Causes severe skin burns and eye damage. Use nitrile or laminate gloves.
Storage	Store at 2–8 °C under inert gas (or Ar). Moisture sensitive (hydrolyzes to alcohol).
Quenching	Quench spills with aqueous sodium thiosulfate or dilute ammonia to degrade the alkylating agent.

References

- CymitQuimica. **1-(Bromomethyl)-2-(4-bromophenoxy)benzene** Product Data. Retrieved from
- PubChem. Compound Summary for CAS 74744-80-2. National Library of Medicine. Retrieved from
- Organic Syntheses. Bromination of Toluenes: General Procedures. Org.[1][2][3][4][5][6][7][8] Synth. Coll. Vol. 2, p. 89. Retrieved from
- BSEF. Bromine in Pharmaceuticals and Agrochemicals. Bromine Science and Environmental Forum. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Benzyl Bromide \[anshulchemicals.com\]](#)
- [2. gjesrm.com \[gjesrm.com\]](#)
- [3. 1-\(Bromomethyl\)-2-\(4-bromophenoxy\)benzene | CymitQuimica \[cymitquimica.com\]](#)
- [4. IL56814A - 2-decarboxy-2-alkylcarbonyl-prostaglandin compounds - Google Patents \[patents.google.com\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. Page loading... \[wap.guidechem.com\]](#)
- [7. Amide Bond Formation via the Rearrangement of Nitrile Imines Derived from N-2-Nitrophenyl Hydrazonyl Bromides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. krc.cecni.res.in \[krc.cecni.res.in\]](#)
- [To cite this document: BenchChem. \[2-\(4-Bromophenoxy\)benzyl bromide: Technical Guide & Synthesis\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b2373208/docs#2-4-bromophenoxy-benzyl-bromide-technical-guide-synthesis\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check